

In-Depth Technical Guide: 1-(Piperidin-2-yl)ethanone Hydrochloride

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Compound of Interest

Compound Name: 1-(Piperidin-2-yl)ethanone
hydrochloride

Cat. No.: B561291

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CAS Number: 106318-66-5

This technical guide provides a comprehensive overview of **1-(Piperidin-2-yl)ethanone hydrochloride**, a versatile heterocyclic compound. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical Identity and Physical Properties

1-(Piperidin-2-yl)ethanone hydrochloride, also known as 2-acetylpiperidine hydrochloride, is the hydrochloride salt of the organic compound 1-(piperidin-2-yl)ethanone. It is recognized as a valuable intermediate in the synthesis of various pharmaceutical agents and specialty chemicals.^[1]

Identifier	Value	Source
CAS Number	106318-66-5	-
Alternate CAS (Free Base)	97073-22-8	[2]
Molecular Formula	C ₇ H ₁₃ NO·HCl	[1][2]
Molecular Weight	163.69 g/mol	[1][2]
Synonyms	2-Acetylpiperidine Hydrochloride, 1-Piperidin-2-yl- ethanone Hydrochloride	[1][2]
Appearance	White crystalline powder	[1]
Purity	≥ 95% (by NMR)	[1]
Storage Conditions	Store at 0-8 °C	[1]

Physical Properties of the Free Base (1-(Piperidin-2-yl)ethanone, CAS 97073-22-8):

Property	Value	Source
Boiling Point	201.6 ± 33.0 °C (Predicted)	[3]
Density	0.950 ± 0.06 g/cm ³ (Predicted)	[3]
pKa	8.33 ± 0.10 (Predicted)	[3]

Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **1-(Piperidin-2-yl)ethanone hydrochloride** are not extensively published in readily available literature, a general synthetic approach can be inferred from established chemical principles and analogous transformations. The synthesis typically involves two key stages: the formation of the 1-(piperidin-2-yl)ethanone free base and its subsequent conversion to the hydrochloride salt.

Synthesis of 1-(Piperidin-2-yl)ethanone (Free Base)

A general method for the preparation of the free base involves the reaction of a piperidine precursor. One mentioned, though non-detailed, method is the reaction of styrene with piperidine.^[4] More common and versatile methods for creating substituted piperidines often involve cyclization reactions or the modification of existing piperidine rings.

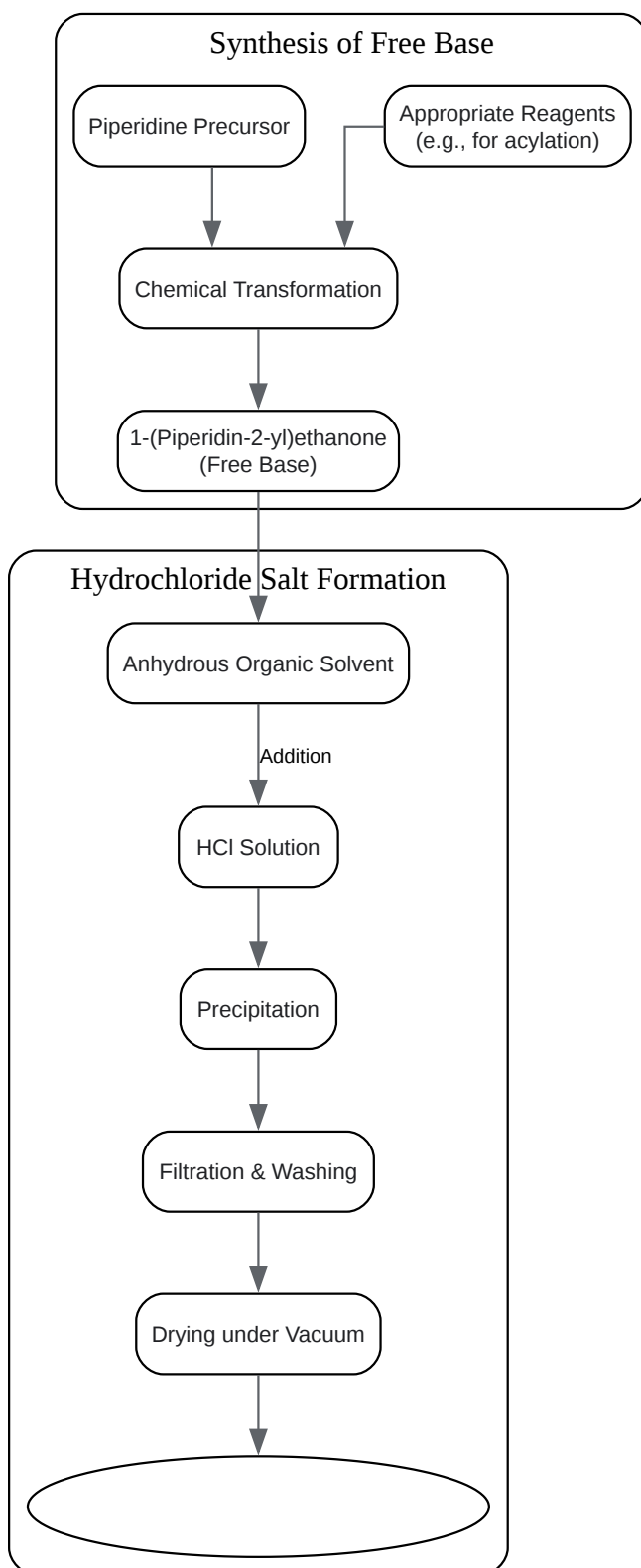
Formation of the Hydrochloride Salt

The conversion of the free base to its hydrochloride salt is a standard acid-base reaction.

General Experimental Protocol:

- **Dissolution:** Dissolve the crude or purified 1-(piperidin-2-yl)ethanone free base in a suitable anhydrous organic solvent, such as diethyl ether, ethyl acetate, or dichloromethane.
- **Acidification:** To the stirred solution, add a solution of hydrogen chloride (HCl) in a compatible solvent (e.g., HCl in diethyl ether or isopropanol) dropwise. The reaction is typically performed at a controlled temperature, often starting at 0 °C.
- **Precipitation:** The hydrochloride salt, being less soluble in the organic solvent, will precipitate out of the solution.
- **Isolation:** The resulting solid is collected by filtration.
- **Purification:** The crude hydrochloride salt can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/ether) to yield a white crystalline powder.
- **Drying:** The purified product is dried under vacuum to remove any residual solvents.

Logical Workflow for Synthesis and Salt Formation



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Caption: General synthesis and purification workflow.

Applications and Biological Significance

1-(Piperidin-2-yl)ethanone hydrochloride is a key building block in medicinal chemistry and other areas of the chemical industry.

- **Pharmaceutical Intermediate:** This compound is a crucial intermediate in the synthesis of various pharmaceuticals, with notable applications in the development of analgesics and anti-inflammatory drugs.[1] The piperidine moiety is a privileged scaffold in medicinal chemistry, known to enhance the druggability of molecules.
- **Neuropharmacology:** Researchers are exploring its potential as a building block for novel drug candidates for treating neurological disorders.[1]
- **Flavor and Fragrance Industry:** It is also utilized in the creation of unique flavor profiles and fragrances.[1]

Signaling Pathway Context (Hypothetical)

While specific signaling pathways involving **1-(Piperidin-2-yl)ethanone hydrochloride** are not detailed in the available literature, its use as an intermediate for analgesics and anti-inflammatory drugs suggests that its derivatives may interact with pathways related to pain and inflammation. For instance, they could potentially modulate the activity of cyclooxygenase (COX) enzymes or interact with opioid receptors.

Below is a hypothetical diagram illustrating a potential mechanism of action for a downstream derivative.



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Caption: Potential mechanism of action for a derivative.

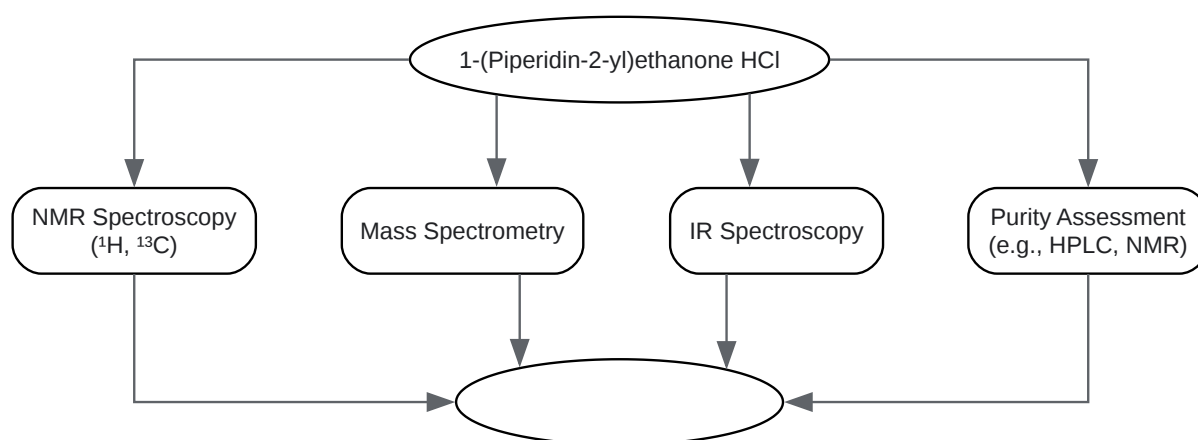
Safety and Handling

Detailed safety information for **1-(Piperidin-2-yl)ethanone hydrochloride** is not widely available. As with any chemical compound, it should be handled with care in a well-ventilated laboratory environment, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For specific handling and disposal guidelines, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Spectral Data

While a specific, published spectrum for **1-(Piperidin-2-yl)ethanone hydrochloride** was not found, the National Institute of Standards and Technology (NIST) provides a mass spectrum for the free base, 2-acetylpiperidine. This data is crucial for the characterization of the parent compound.

Experimental Workflow for Characterization



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Caption: Analytical workflow for structural confirmation.

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